

# Application Notes and Protocols for Michael Addition Reactions with 2-Benzylidenecyclopentanone

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## Compound of Interest

Compound Name: *2-Benzylidenecyclopentanone*

Cat. No.: *B176167*

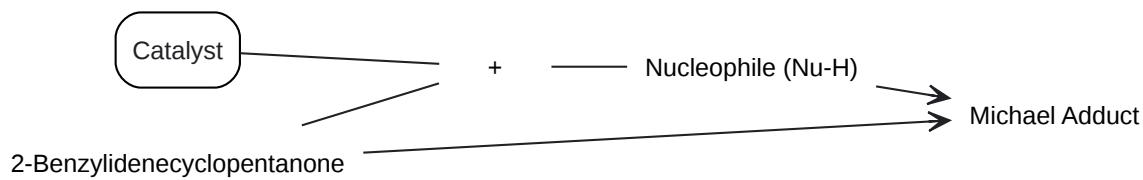
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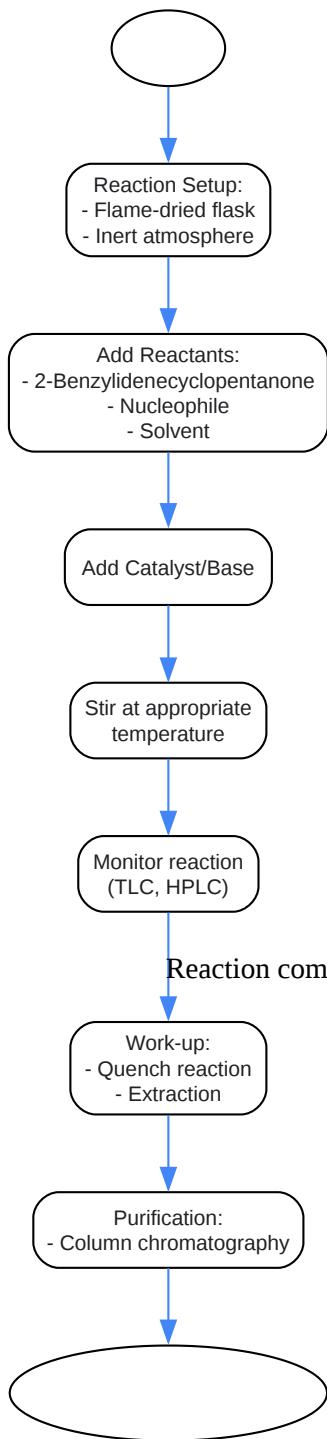
These application notes provide detailed protocols for the Michael addition reaction of various nucleophiles to **2-benzylidenecyclopentanone**, a valuable tool in organic synthesis for the formation of carbon-carbon and carbon-heteroatom bonds. The protocols outlined below are adaptable for a range of research and development applications, including the synthesis of complex molecules and potential pharmaceutical intermediates.

## General Reaction Scheme

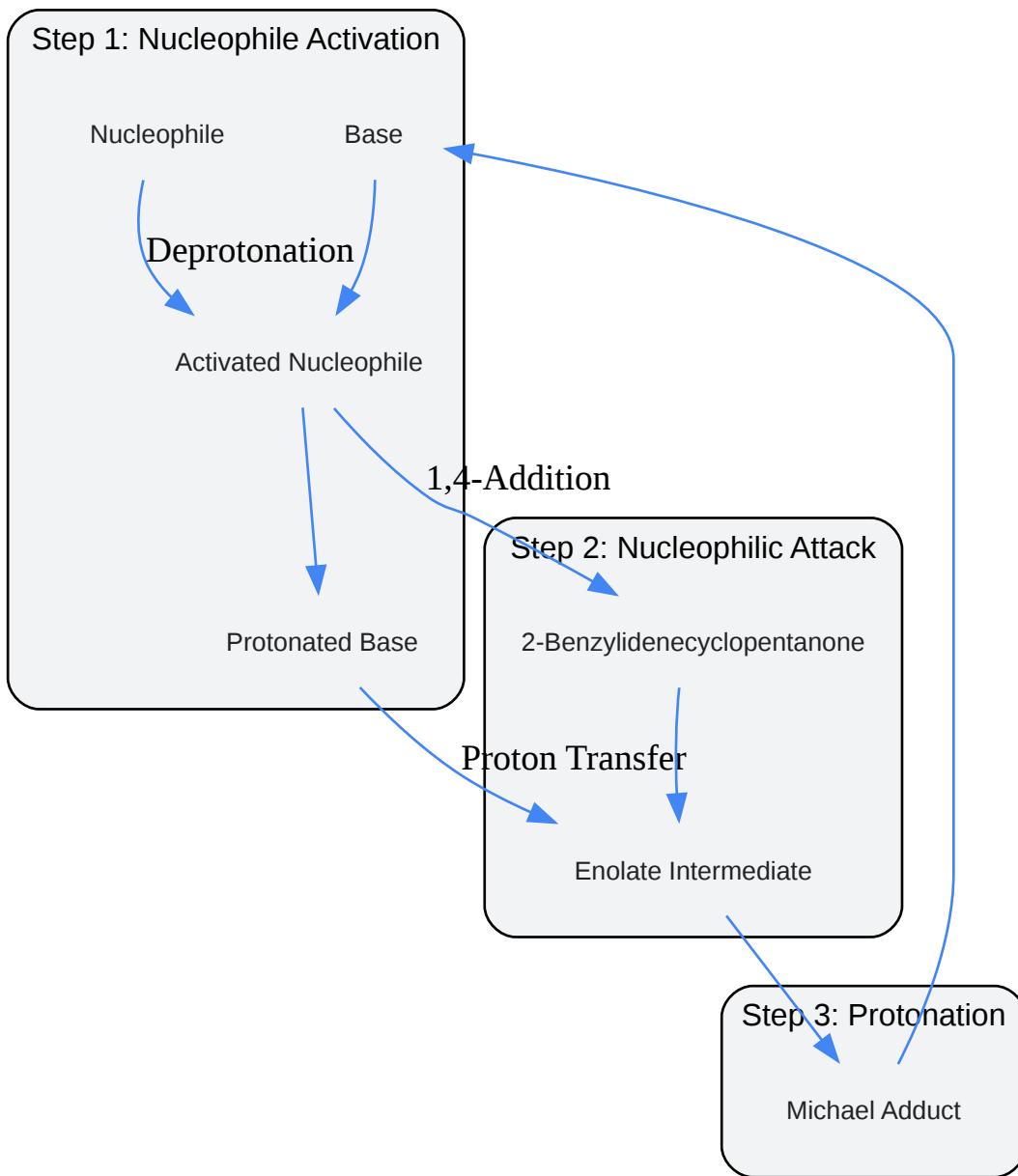
The Michael addition to **2-benzylidenecyclopentanone** involves the 1,4-conjugate addition of a nucleophile to the  $\alpha,\beta$ -unsaturated ketone system. This reaction leads to the formation of a new single bond at the  $\beta$ -position relative to the carbonyl group.



## Experimental Workflow for Michael Addition



## Mechanism of Base-Catalyzed Michael Addition

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